

Unveiling the Molecular Architecture and Bioactivity of Yadanzioside L: A Technical Guide

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Compound of Interest

Compound Name: Yadanzioside L

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Yadanzioside L, a complex quassinoid glycoside isolated from the seeds of *Brucea javanica*, stands as a molecule of significant interest in the field of natural product chemistry and drug discovery.^{[1][2]} Possessing a characteristic tetracyclic triterpene core, this compound has demonstrated notable biological activities, particularly in the realm of oncology. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Yadanzioside L**, with a focus on its structural elucidation, experimental methodologies, and potential mechanisms of action.

Physicochemical Properties

The fundamental physical and chemical characteristics of **Yadanzioside L** are summarized below. These properties are crucial for its isolation, purification, and formulation in research and development settings.

Property	Value	Reference
Molecular Formula	C ₃₄ H ₄₆ O ₁₇	[3]
Molecular Weight	726.7 g/mol	[3]
CAS Number	99132-97-5	[3]
Appearance	Amorphous Powder	
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	
Source	Seeds of Brucea javanica	[1][2]

Structural Elucidation: A Spectroscopic Deep Dive

The intricate molecular structure of **Yadanzioside L** has been meticulously pieced together through a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide a detailed map of the proton and carbon framework of the molecule. While the original full spectral data from the initial isolation studies requires access to specialized chemical literature databases, the general approach to analyzing quassinoid glycosides by NMR is well-established.

¹H NMR Spectrum: The proton NMR spectrum of **Yadanzioside L** would be expected to show a complex pattern of signals. Key diagnostic peaks would include those corresponding to the anomeric proton of the glucose moiety, olefinic protons on the quassinoid core, and various methine and methylene protons of the tetracyclic structure and the side chain.

¹³C NMR Spectrum: The carbon NMR spectrum is instrumental in confirming the carbon skeleton. It would display signals for the carbonyl groups, olefinic carbons, the anomeric carbon of the sugar, and the numerous sp³-hybridized carbons of the fused ring system.

Mass Spectrometry (MS)

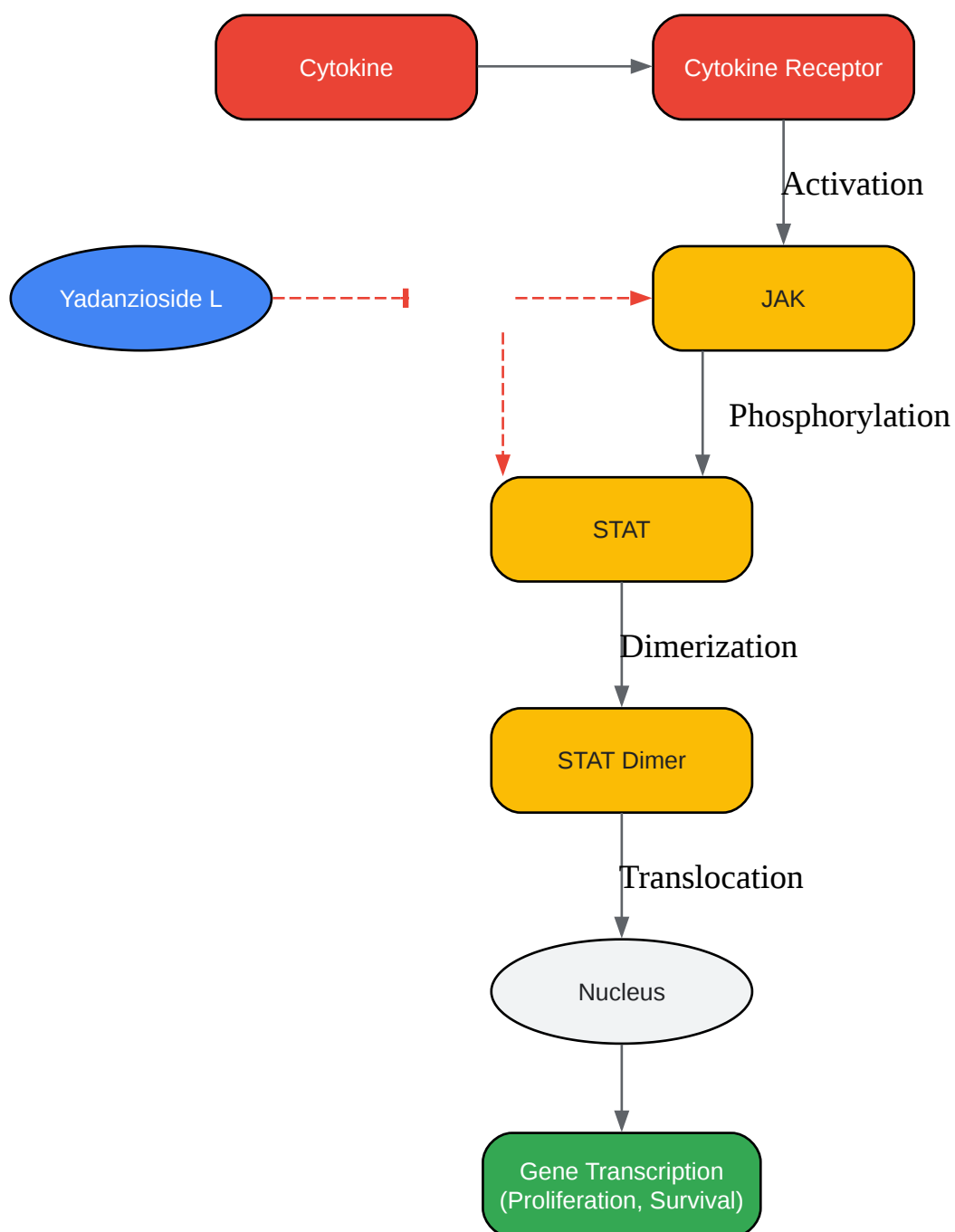
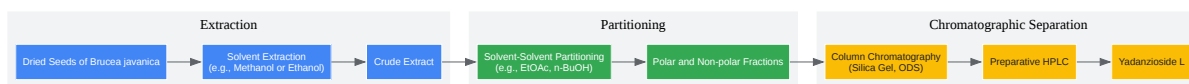
High-resolution mass spectrometry (HRMS) is critical for determining the elemental composition of **Yadanzioside L**. The fragmentation pattern observed in the MS/MS spectrum offers valuable clues about the connectivity of the molecule, including the nature of the glycosidic linkage and the structure of the side chain. A plausible fragmentation would involve the cleavage of the glycosidic bond, resulting in a fragment ion corresponding to the aglycone and a neutral loss of the glucose moiety.

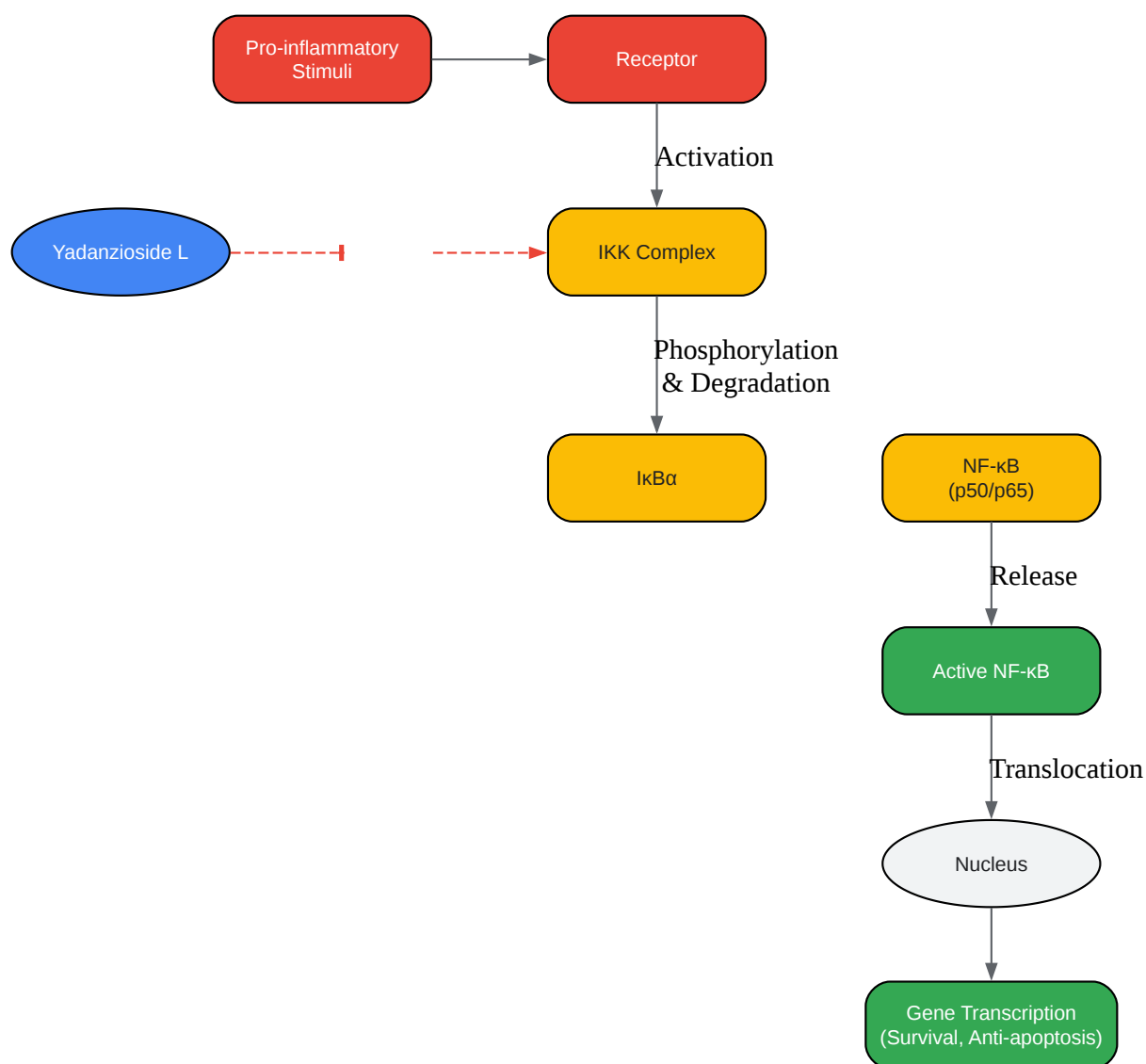
Experimental Protocols

The following sections outline the general methodologies employed for the isolation and characterization of **Yadanzioside L** and similar quassinoids.

Isolation and Purification of Yadanzioside L

A typical workflow for the extraction and isolation of **Yadanzioside L** from *Brucea javanica* seeds is depicted below. This multi-step process involves solvent extraction followed by various chromatographic techniques to separate the complex mixture of phytochemicals.





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References

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